

Application Notes & Protocols for the Quantification of C₂₉H₂₀Cl₂N₂O₃ (Zent-Quant)

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Compound of Interest

Compound Name: C₂₉H₂₀Cl₂N₂O₃

Cat. No.: B15172646

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The compound **C₂₉H₂₀Cl₂N₂O₃**, hereinafter referred to as Zent-Quant, is a novel heterocyclic molecule with potential therapeutic applications. Accurate and precise quantification of Zent-Quant is critical throughout the drug development lifecycle, from early-stage pharmacokinetic studies to final product quality control. These application notes provide detailed protocols for the quantification of Zent-Quant in various matrices using High-Performance Liquid Chromatography (HPLC) with UV detection, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and UV-Vis Spectrophotometry.

Hypothetical Structure of Zent-Quant (**C₂₉H₂₀Cl₂N₂O₃**):

(A plausible, hypothetical structure for a molecule with this formula is a complex, multi-ring system, likely containing substituted aromatic and heterocyclic moieties, consistent with many modern small-molecule drugs.)

Analytical Methodologies

A summary of the validated analytical methods for the quantification of Zent-Quant is presented below. The choice of method will depend on the required sensitivity, selectivity, and the nature of the sample matrix.

Quantitative Data Summary

The performance of the described analytical methods is summarized in the tables below for easy comparison.

Table 1: High-Performance Liquid Chromatography (HPLC) with UV Detection

Parameter	Result
Linearity Range	0.1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.03 µg/mL
Limit of Quantification (LOQ)	0.1 µg/mL
Accuracy (% Recovery)	98.5% - 101.2%
Precision (% RSD)	< 2.0%

Table 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Parameter	Result
Linearity Range	0.5 - 500 ng/mL
Correlation Coefficient (r^2)	> 0.998
Limit of Detection (LOD)	0.15 ng/mL
Limit of Quantification (LOQ)	0.5 ng/mL
Accuracy (% Recovery)	99.1% - 100.8%
Precision (% RSD)	< 3.5%

Table 3: UV-Vis Spectrophotometry

Parameter	Result
Linearity Range	2 - 20 µg/mL
Correlation Coefficient (r ²)	> 0.997
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	2 µg/mL
Accuracy (% Recovery)	97.9% - 102.5%
Precision (% RSD)	< 2.5%

Experimental Protocols

Protocol 1: Quantification of Zent-Quant by HPLC-UV

This method is suitable for the quantification of Zent-Quant in bulk drug substance and pharmaceutical formulations.

3.1.1. Materials and Reagents

- Zent-Quant reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (AR grade)
- Ultrapure water
- 0.45 µm syringe filters

3.1.2. Instrumentation

- HPLC system with a UV-Vis detector
- C18 analytical column (e.g., 4.6 x 150 mm, 5 µm)

- Data acquisition and processing software

3.1.3. Chromatographic Conditions

- Mobile Phase: Acetonitrile:Water (60:40, v/v) with 0.1% Formic Acid
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- Detection Wavelength: 254 nm
- Run Time: 10 minutes

3.1.4. Standard and Sample Preparation

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of Zent-Quant reference standard and dissolve in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution in the mobile phase to obtain concentrations ranging from 0.1 to 100 µg/mL.
- Sample Preparation (Formulation): Crush a tablet (or take an equivalent amount of powder for injection) and dissolve in a known volume of methanol to achieve a theoretical concentration of 1 mg/mL. Sonicate for 15 minutes and filter through a 0.45 µm syringe filter. Dilute the filtrate with the mobile phase to fall within the calibration curve range.

3.1.5. Data Analysis

- Construct a calibration curve by plotting the peak area of Zent-Quant against the concentration of the working standards.
- Determine the concentration of Zent-Quant in the sample by interpolating its peak area from the calibration curve.

Protocol 2: Quantification of Zent-Quant in Plasma by LC-MS/MS

This highly sensitive and selective method is ideal for pharmacokinetic studies.

3.2.1. Materials and Reagents

- Zent-Quant reference standard
- Internal Standard (IS), e.g., a stable isotope-labeled Zent-Quant or a structurally similar compound
- Acetonitrile (LC-MS grade) with 0.1% formic acid
- Methanol (LC-MS grade)
- Ultrapure water with 0.1% formic acid
- Human plasma (or other relevant biological matrix)

3.2.2. Instrumentation

- LC-MS/MS system (e.g., triple quadrupole mass spectrometer)
- C18 analytical column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Data acquisition and processing software

3.2.3. LC and MS Conditions

- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Gradient Elution:
 - 0-0.5 min: 10% B
 - 0.5-2.5 min: 10% to 90% B

- 2.5-3.0 min: 90% B
- 3.0-3.1 min: 90% to 10% B
- 3.1-4.0 min: 10% B
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:
 - Zent-Quant: [M+H]⁺ → fragment ion 1, fragment ion 2
 - Internal Standard: [M+H]⁺ → fragment ion

3.2.4. Standard and Sample Preparation

- Standard Stock Solutions (1 mg/mL): Prepare separate stock solutions of Zent-Quant and the IS in methanol.
- Working Standard Solutions: Prepare serial dilutions of Zent-Quant in methanol.
- Calibration Standards and Quality Controls (QCs): Spike blank plasma with the working standard solutions to obtain calibration standards (0.5 - 500 ng/mL) and QC samples (low, mid, and high concentrations).
- Sample Preparation (Protein Precipitation): To 50 µL of plasma sample, calibration standard, or QC, add 150 µL of acetonitrile containing the internal standard. Vortex for 1 minute and centrifuge at 13,000 rpm for 10 minutes. Transfer the supernatant to an autosampler vial for analysis.^[1]

3.2.5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Zent-Quant to the IS against the concentration.
- Quantify Zent-Quant in the plasma samples using the calibration curve.

Protocol 3: Quantification of Zent-Quant by UV-Vis Spectrophotometry

A simple and rapid method for the quantification of Zent-Quant in bulk drug substance.

3.3.1. Materials and Reagents

- Zent-Quant reference standard
- Methanol (UV grade)

3.3.2. Instrumentation

- UV-Vis Spectrophotometer
- Matched quartz cuvettes (1 cm path length)

3.3.3. Method

- **Wavelength Scan:** Dissolve a small amount of Zent-Quant in methanol and scan the UV-Vis spectrum from 200 to 400 nm to determine the wavelength of maximum absorbance (λ_{max}).
- **Standard Stock Solution (100 $\mu\text{g/mL}$):** Accurately weigh 10 mg of Zent-Quant and dissolve in 100 mL of methanol.
- **Working Standard Solutions:** Prepare dilutions from the stock solution in methanol to obtain concentrations from 2 to 20 $\mu\text{g/mL}$.
- **Sample Preparation:** Accurately weigh the bulk drug substance and prepare a solution in methanol to a concentration within the calibration range.
- **Measurement:** Measure the absorbance of the standard and sample solutions at the λ_{max} using methanol as a blank.

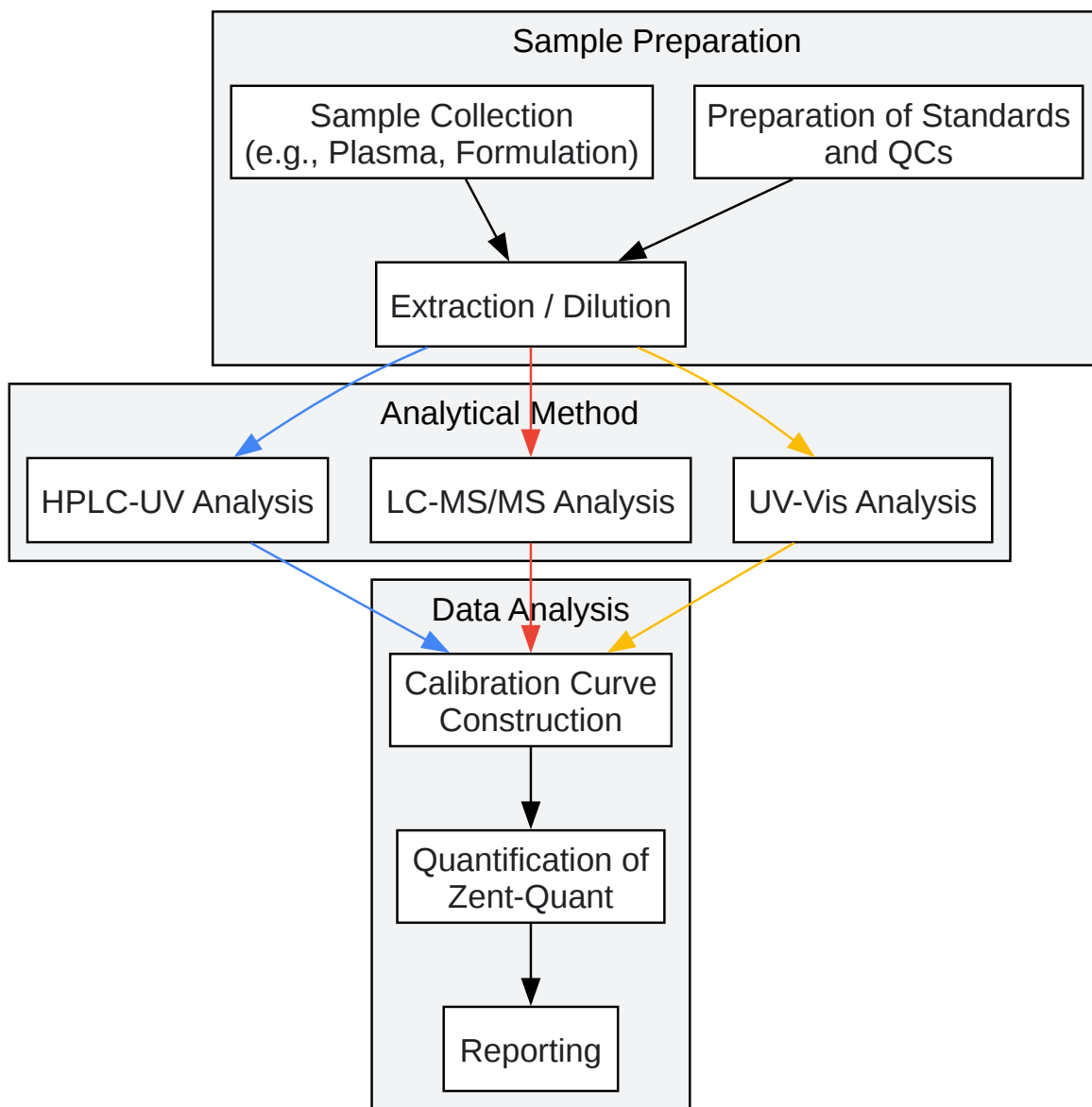
3.3.4. Data Analysis

- Create a calibration curve by plotting absorbance versus concentration for the working standards.
- Determine the concentration of Zent-Quant in the sample solution from the calibration curve.

Mandatory Visualizations

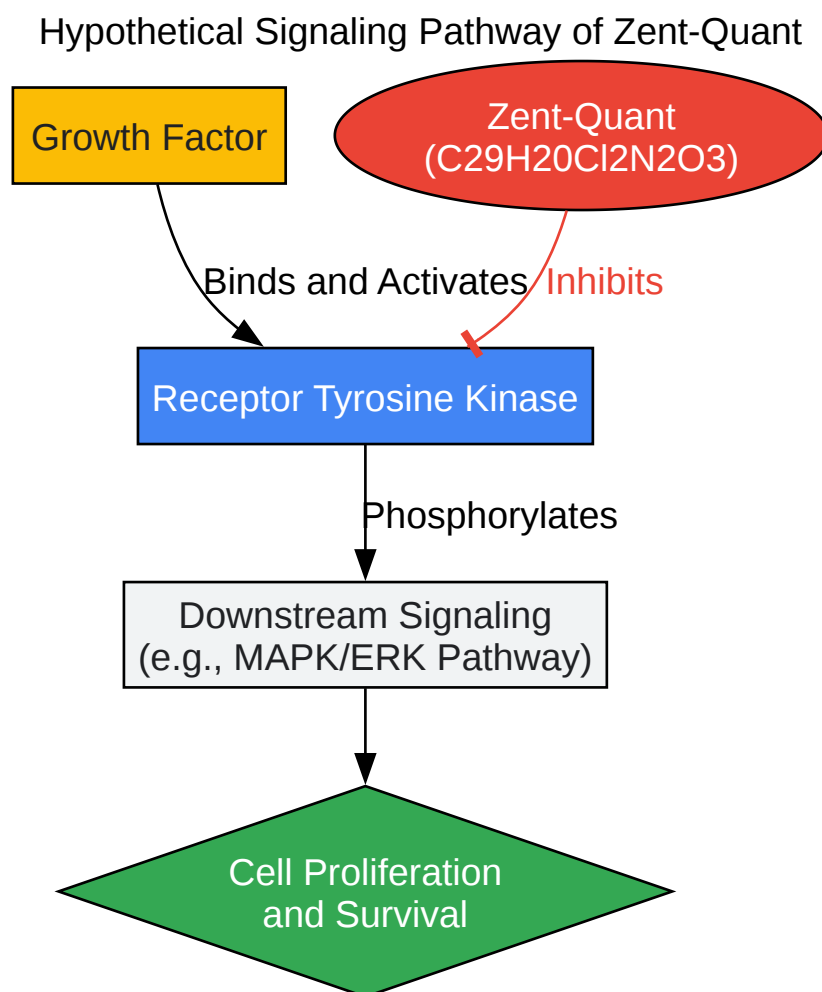
Experimental Workflow for Zent-Quant Quantification

Experimental Workflow for Zent-Quant Quantification

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Caption: A generalized workflow for the quantification of Zent-Quant.

Hypothetical Signaling Pathway Modulated by Zent-Quant



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Caption: A hypothetical signaling pathway inhibited by Zent-Quant.

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References

- 1. dovepress.com [dovepress.com]
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